

Application Note: Spectrophotometric Determination of Mepivacaine Hydrochloride in Solution

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Compound of Interest

Compound Name: Mepivacaine Hydrochloride

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Introduction

Mepivacaine hydrochloride is a local anesthetic of the amide type, widely used in dental and medical procedures. Its efficacy is dose-dependent, making accurate quantification in pharmaceutical formulations crucial for ensuring safety and therapeutic effectiveness. This application note details a validated UV-Vis spectrophotometric method for the determination of **mepivacaine hydrochloride** in solution. The method is simple, cost-effective, and suitable for routine quality control analysis.

The principle of this method is based on the measurement of the absorbance of **mepivacaine hydrochloride** in a solution at its wavelength of maximum absorbance (λ_{max}). The concentration of the drug is then determined by comparing the absorbance of the sample solution to a standard calibration curve. This method has been validated according to the International Council for Harmonisation (ICH) guidelines.^[1]

Experimental Protocols

Instrumentation

A double-beam UV-Vis spectrophotometer with a 1 cm quartz cuvette was used for all absorbance measurements.

Reagents and Materials

- **Mepivacaine Hydrochloride** reference standard
- **Mepivacaine Hydrochloride** injection (commercially available)
- Distilled water (or 0.1 M Hydrochloric acid)
- Volumetric flasks
- Pipettes

Preparation of Standard Solutions

2.3.1. Preparation of Stock Standard Solution (100 µg/mL)

- Accurately weigh 10 mg of **Mepivacaine Hydrochloride** reference standard.
- Transfer the weighed standard into a 100 mL volumetric flask.
- Dissolve and dilute to volume with distilled water (or 0.1 M HCl). Mix thoroughly.

2.3.2. Preparation of Working Standard Solutions

- Prepare a series of working standard solutions by appropriately diluting the stock standard solution with distilled water (or 0.1 M HCl) to obtain concentrations in the range of 5-30 µg/mL.

Preparation of Sample Solution (from Injection)

- Take a commercially available **Mepivacaine Hydrochloride** injection.
- Transfer a volume of the injection equivalent to 10 mg of **Mepivacaine Hydrochloride** into a 100 mL volumetric flask.
- Dilute to volume with distilled water (or 0.1 M HCl) to obtain a theoretical concentration of 100 µg/mL.

- Further dilute an aliquot of this solution with the same solvent to obtain a final concentration within the calibration range (e.g., 15 µg/mL).

Spectrophotometric Measurement

- Set the spectrophotometer to scan the UV spectrum from 400 nm to 200 nm.
- Use distilled water (or 0.1 M HCl) as a blank.
- Record the absorbance spectrum of a working standard solution to determine the wavelength of maximum absorbance (λ_{max}). **Mepivacaine hydrochloride** exhibits absorption maxima in the ranges of 261-265 nm and 270-273 nm.[2] For quantitative analysis, a specific wavelength within these ranges should be selected and used consistently.
- Measure the absorbance of all standard and sample solutions at the determined λ_{max} .

Construction of Calibration Curve

- Plot a graph of absorbance versus the corresponding concentration of the working standard solutions.
- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2).

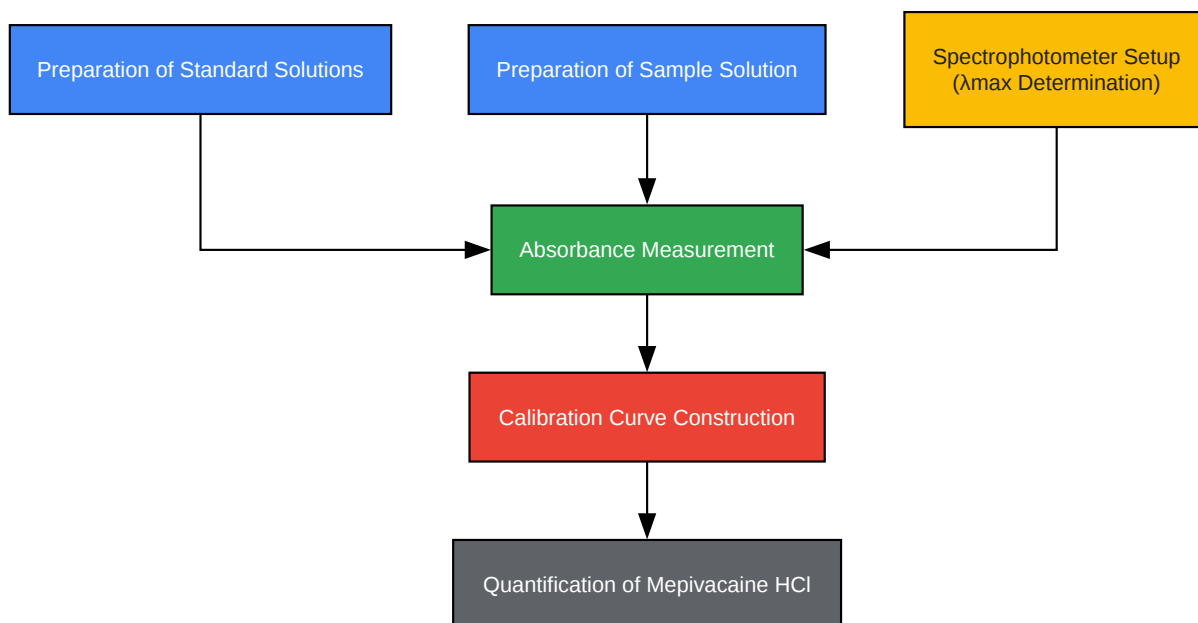
Data Presentation

The quantitative data for the validation of the spectrophotometric method for **mepivacaine hydrochloride** is summarized in the table below.

Validation Parameter	Result
Wavelength of Maximum Absorbance (λ_{max})	263 nm (representative)
Linearity Range	5 - 30 $\mu\text{g/mL}$
Correlation Coefficient (R^2)	> 0.999
Limit of Detection (LOD)	~0.5 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	~1.5 $\mu\text{g/mL}$
Accuracy (% Recovery)	98.0 - 102.0%
Precision (% RSD)	< 2.0%

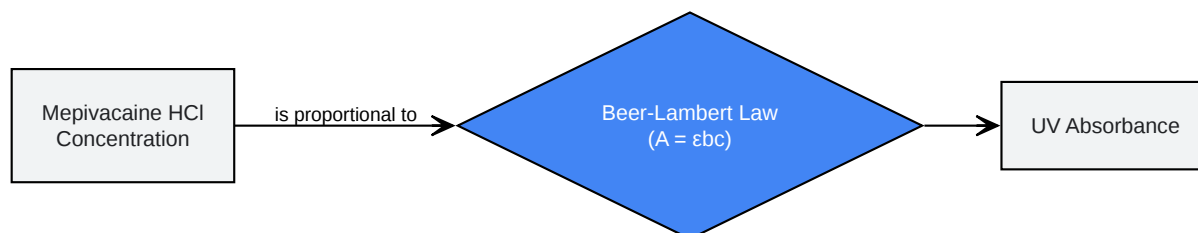
Note: The values presented are typical and may vary slightly depending on the specific instrumentation and experimental conditions.

Mandatory Visualizations



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Caption: Experimental workflow for the spectrophotometric determination of **mepivacaine hydrochloride**.



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Caption: Relationship between concentration and absorbance according to the Beer-Lambert Law.

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References

- 1. Different Spectrophotometric and Chromatographic Methods for Determination of Mepivacaine and Its Toxic Impurity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. jpdb.nihs.go.jp [jpdb.nihs.go.jp]
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